

Personal protective equipment for handling D-Arabinose-13C-1

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Compound of Interest

Compound Name: D-Arabinose-13C-1

Cat. No.: B583495

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Essential Safety and Handling Guide for D-Arabinose-13C-1

This guide provides crucial safety and logistical information for the handling and disposal of **D-Arabinose-13C-1**, a stable isotope-labeled carbohydrate used in scientific research. Adherence to these procedures is vital for ensuring laboratory safety and maintaining the integrity of experimental protocols.

Personal Protective Equipment (PPE)

When handling **D-Arabinose-13C-1**, a comprehensive approach to personal safety is mandatory. The following personal protective equipment (PPE) should be utilized to minimize exposure and ensure a safe laboratory environment.^{[1][2]}

PPE Category	Item	Standard/Specification	Purpose
Eye and Face Protection	Safety Glasses with Side Shields or Goggles	ANSI Z87.1 Compliant	Protects eyes from dust particles and splashes.[3][4]
Face Shield	-	Recommended when there is a significant risk of splashing. Must be worn with safety glasses or goggles.[2][4]	
Hand Protection	Disposable Nitrile Gloves	Tested according to EN 374	Provides protection against incidental chemical contact. Double gloving may be necessary for added protection.[1]
Body Protection	Laboratory Coat	Standard	Protects skin and clothing from spills and contamination.[3][5]
Respiratory Protection	Respirator (if necessary)	NIOSH (US) or EN 149 (EU) approved	Required if workplace conditions warrant, such as when generating dust.[3]

Operational Plan: Step-by-Step Handling Procedures

Proper handling techniques are critical to prevent contamination and ensure the accuracy of experimental results.

- Preparation: Before handling, ensure the work area is clean and free of contaminants. Prepare all necessary equipment and reagents.
- Personal Protective Equipment: Don the appropriate PPE as outlined in the table above.
- Handling the Compound:
 - Use with adequate ventilation to minimize dust.[\[3\]](#)
 - Avoid direct contact with skin, eyes, and clothing.[\[3\]](#)
 - Do not ingest or inhale the powder.[\[3\]](#)
 - When weighing, do so in a designated area, taking care to avoid creating dust.
- Storage: Store **D-Arabinose-13C-1** in a tightly sealed container in a cool, dry place.[\[3\]](#)[\[6\]](#)

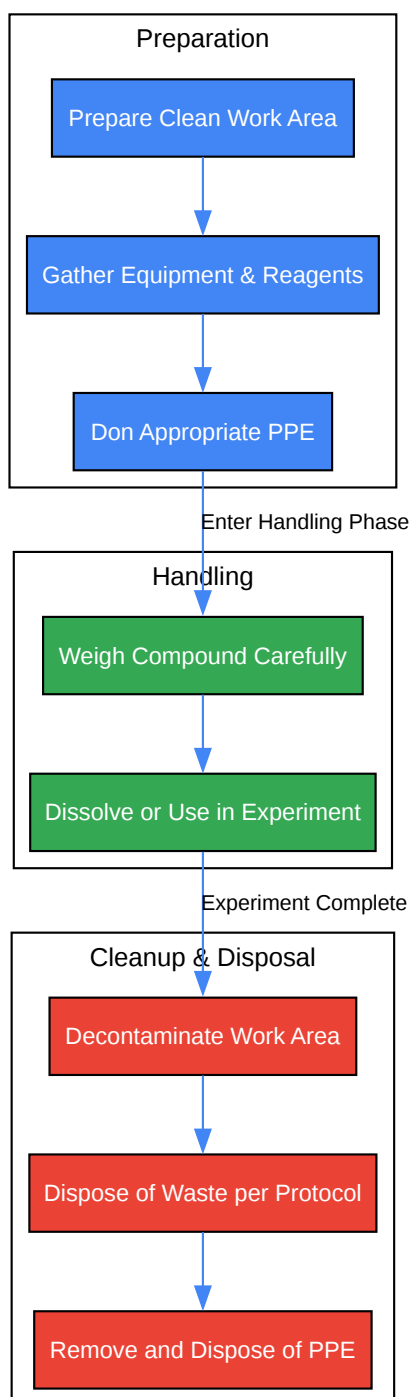
Disposal Plan

The disposal of **D-Arabinose-13C-1** and any associated waste must comply with all applicable regulations.

- Waste Collection:
 - Collect excess solid **D-Arabinose-13C-1** and any contaminated disposable materials (e.g., gloves, weighing paper) in a clearly labeled, sealed container.
- Disposal:
 - Dispose of the chemical waste in accordance with federal, state, and local environmental regulations.[\[3\]](#)[\[6\]](#)
 - Do not empty into drains.[\[3\]](#)
 - Consult with your institution's environmental health and safety (EHS) department for specific guidance on chemical waste disposal.

Experimental Workflow for Handling D-Arabinose-13C-1

Workflow for Safe Handling of D-Arabinose-13C-1



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Caption: Workflow for Safe Handling of **D-Arabinose-13C-1**

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